

Application Notes and Protocols: Preparation of Methyl 2-Octynoate-d5 Stock Solution

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Compound of Interest

Compound Name: Methyl 2-Octynoate-d5

Cat. No.: B12370805

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This document provides a detailed standard operating procedure (SOP) for the preparation of a stock solution of **Methyl 2-Octynoate-d5**. This deuterated standard is essential for a variety of quantitative analytical applications, including mass spectrometry-based assays in metabolomics and pharmacokinetic studies. Adherence to this protocol will ensure the accurate and safe preparation of the stock solution.

Quantitative Data Summary

A summary of the relevant physical and chemical properties of Methyl 2-Octynoate and its deuterated analog is provided in the table below. This information is critical for accurate stock solution preparation and safe handling.

Property	Value	Source
Chemical Name	Methyl 2-Octynoate-d5	-
Synonyms	Deuterated Methyl heptine carbonate	[1]
CAS Number	Not explicitly available for d5, 111-12-6 for non-deuterated	[2] [3]
Molecular Formula	C ₉ H ₉ D ₅ O ₂	[1]
Molecular Weight	~159.24 g/mol (calculated)	[2] [4]
Appearance	Clear, colorless to pale yellow liquid	[2] [5]
Density	~0.92 g/mL at 25 °C (for non-deuterated)	[6]
Boiling Point	217-220 °C (for non-deuterated)	[2] [3] [5] [6]
Solubility	Soluble in most fixed oils and ethanol; slightly soluble in propylene glycol; insoluble in water and glycerin. [4] [5]	[4] [5]
Storage Conditions	Store at room temperature or as recommended on the Certificate of Analysis. [1] [2] Keep containers tightly closed in a dry, cool, and well-ventilated place. [7]	[1] [2] [7]

Experimental Protocol: Stock Solution Preparation (1 mg/mL Example)

This protocol details the steps for preparing a 1 mg/mL stock solution of **Methyl 2-Octynoate-d5**. Adjustments to mass and volume can be made to achieve different concentrations.

2.1. Materials and Equipment

- **Methyl 2-Octynoate-d5**
- Analytical balance
- Volumetric flask (e.g., 1 mL or 10 mL, Class A)
- Micropipettes
- Appropriate solvent (e.g., Methanol, Acetonitrile, or Dimethyl sulfoxide)
- Vortex mixer
- Amber glass vial for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.[3][7][8]

2.2. Safety Precautions

- Handle **Methyl 2-Octynoate-d5** in a well-ventilated area, preferably within a chemical fume hood.[7]
- The compound may cause an allergic skin reaction.[3] Avoid contact with skin and eyes.[7][8]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[3][8]
- In case of skin contact, wash immediately with plenty of soap and water.[3][7]
- This compound is very toxic to aquatic life.[3] Avoid release to the environment.[3][9]

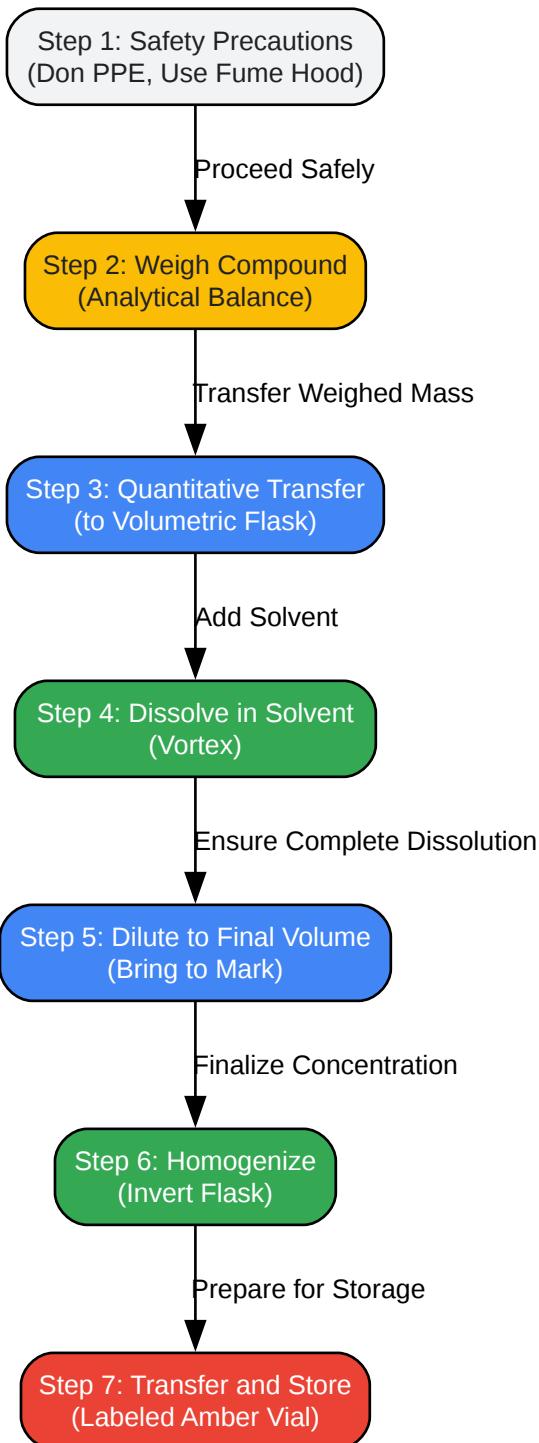
2.3. Procedure

- Solvent Selection: Based on the intended analytical method, select a suitable solvent in which **Methyl 2-Octynoate-d5** is soluble, such as methanol, acetonitrile, or DMSO.

- Tare the Weighing Vessel: Place a clean, dry weighing vessel (e.g., a microcentrifuge tube or weighing paper) on the analytical balance and tare to zero.
- Weighing the Compound:
 - Carefully weigh approximately 1 mg of **Methyl 2-Octynoate-d5** into the tared vessel.
 - Record the exact mass to at least four decimal places.
- Dissolution:
 - Quantitatively transfer the weighed **Methyl 2-Octynoate-d5** to a 1 mL volumetric flask.
 - Add a small amount of the selected solvent to the weighing vessel to rinse any residual compound and transfer the rinse to the volumetric flask. Repeat this step to ensure complete transfer.
 - Add the solvent to the volumetric flask until it is approximately half-full.
 - Cap the flask and vortex gently until the solid is completely dissolved.
- Final Dilution:
 - Once dissolved, add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the prepared stock solution to a clean, labeled amber glass vial to protect it from light.
 - The label should include the compound name, concentration, solvent, preparation date, and the preparer's initials.
 - Store the solution under the conditions recommended in the Certificate of Analysis, typically in a cool, dry place.[7]

Visualized Workflow

The following diagram illustrates the key steps in the preparation of the **Methyl 2-Octynoate-d5** stock solution.



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Caption: Workflow for **Methyl 2-Octynoate-d5** Stock Solution Preparation.

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